

Application Notes & Protocols for Ethyl L-methionate Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: Ethyl L-methionate hydrochloride

CAS No.: 2899-36-7

Cat. No.: B554996

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Abstract

This document provides a comprehensive, field-proven guide for the preparation, storage, and handling of **Ethyl L-methionate hydrochloride** (EMH) stock solutions. Tailored for researchers, scientists, and professionals in drug development, these protocols emphasize scientific integrity, experimental reproducibility, and safety. By explaining the causality behind each step, this guide ensures the generation of accurate and stable stock solutions, a critical prerequisite for reliable downstream experimental results.

Introduction: The Criticality of a Validated Stock Solution

The accuracy of any experimental data involving a chemical compound is fundamentally dependent on the quality of its stock solution. A poorly prepared stock solution—whether through inaccurate concentration, degradation, or contamination—introduces significant, often unnoticed, variability that undermines experimental reproducibility and can lead to erroneous conclusions. **Ethyl L-methionate hydrochloride** (CAS: 2899-36-7), a derivative of the amino acid L-methionine, is utilized in diverse fields such as peptide synthesis and pharmaceutical

research for its antioxidant properties.[1] Ensuring its precise and consistent delivery into experimental systems begins with a robust and validated stock solution protocol.

This guide moves beyond a simple list of steps to provide a self-validating system for preparing EMH solutions, grounded in the physicochemical properties of the compound and established best practices in laboratory science.[2][3][4]

Physicochemical Properties of Ethyl L-methionate Hydrochloride

A thorough understanding of the compound's properties is essential for making informed decisions during solution preparation. Key characteristics are summarized in Table 1.

Property	Value	Source & Significance
CAS Number	2899-36-7	[5] Unique identifier for substance registration.
Molecular Formula	C ₇ H ₁₅ NO ₂ S · HCl	[6] Defines the elemental composition.
Molecular Weight	213.73 g/mol	[5] Critical for all molarity-based calculations.
Appearance	White crystalline powder	[7] Visual confirmation of compound integrity. Deviations may indicate impurity or degradation.
Melting Point	90-92 °C	[1] A sharp melting point within this range is an indicator of high purity.
Stability	Stable under recommended storage. Hygroscopic.	[6][8][9] The tendency to absorb moisture from the air necessitates handling in a dry environment and storage in desiccated, tightly sealed containers to prevent degradation and weighing errors.
Solubility	Soluble in Water, Ethanol, and DMSO.	[7][10] Provides options for solvent selection based on experimental compatibility. DMSO offers high solubility (100 mg/mL) but requires special handling.[10]

Safety Precautions and Hazard Management

Ethyl L-methionate hydrochloride is classified as a hazardous substance. Strict adherence to safety protocols is mandatory.

- Hazard Profile: Harmful if swallowed, inhaled, or in contact with skin. Causes serious eye and skin irritation. May cause respiratory irritation.[6][8]
- Handling: Always handle inside a certified chemical fume hood. Avoid generating dust.
- Personal Protective Equipment (PPE): Mandatory PPE includes a lab coat, nitrile gloves (or other appropriate chemical-resistant gloves), and ANSI-rated safety goggles.[9] When handling the powder outside of a contained system, a NIOSH-approved N95 respirator is recommended to prevent inhalation.
- Exposure Response:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[6]
 - Skin: Wash affected area thoroughly with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[6]
 - Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[6]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[6]

Experimental Protocol: Preparation of a 100 mM EMH Stock Solution in DMSO

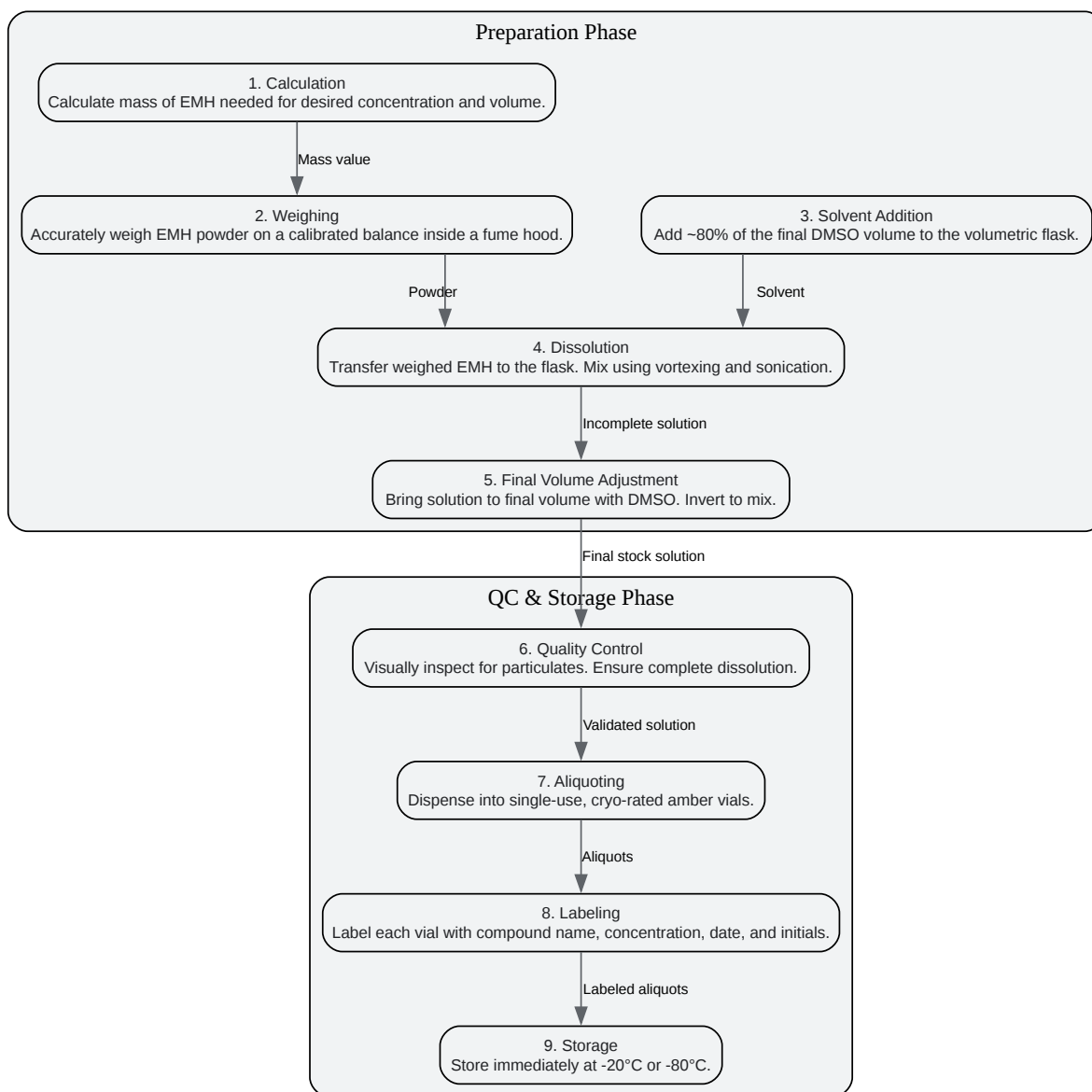
This protocol details the preparation of a 100 mM stock solution, a common starting concentration for serial dilutions. The choice of Dimethyl Sulfoxide (DMSO) as the solvent is based on its high solubilizing capacity for EMH.[10]

Materials and Equipment

- **Ethyl L-methionate hydrochloride (EMH)**, >99% purity (CAS: 2899-36-7)
- Anhydrous/Low-water content Dimethyl Sulfoxide (DMSO), ≥99.9% purity

- Calibrated analytical balance (readable to at least 0.1 mg)
- Class A volumetric flasks (e.g., 10 mL, 25 mL)[4]
- Sterile, amber glass vials with PTFE-lined screw caps
- Chemical fume hood
- Vortex mixer
- Bath sonicator
- Pipettors and sterile, filtered pipette tips

Workflow Diagram



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Caption: Workflow for preparing EMH stock solutions.

Step-by-Step Methodology

Step 1: Pre-Protocol Preparations

- Ensure the analytical balance is calibrated and level.[4]
- Bring the sealed container of EMH powder to room temperature inside a desiccator before opening. This prevents condensation of atmospheric moisture onto the hygroscopic powder.
- Use a new, sealed bottle of anhydrous DMSO. Hygroscopic DMSO can absorb water, which may impact the solubility and stability of the compound.[10]

Step 2: Calculating the Required Mass The fundamental formula for this calculation is: $\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$

- Example for 10 mL of a 100 mM solution:
 - Molarity = 100 mM = 0.1 mol/L
 - Volume = 10 mL = 0.01 L
 - Molecular Weight = 213.73 g/mol
 - Mass = $0.1 \text{ mol/L} \times 0.01 \text{ L} \times 213.73 \text{ g/mol} = 0.21373 \text{ g}$ (or 21.37 mg)

Step 3: Weighing the Compound

- Place a weigh boat on the analytical balance and tare it.
- Working inside a chemical fume hood, carefully weigh out the calculated mass of EMH.
- Expert Tip: It is more accurate to weigh a mass close to the target (e.g., 21.50 mg) and recalculate the exact concentration than to struggle to hit the exact target weight.[4]
 - Recalculation Example: If 21.50 mg is weighed for a final volume of 10 mL:
 - Molarity = $(0.02150 \text{ g} / 213.73 \text{ g/mol}) / 0.01 \text{ L} = 0.1006 \text{ M}$ (or 100.6 mM)

Step 4: Dissolution

- Add approximately 8 mL of DMSO (80% of the final 10 mL volume) to the 10 mL volumetric flask.
- Carefully transfer the weighed EMH powder into the flask.
- Cap the flask and vortex until the powder is mostly dispersed.
- Place the flask in a bath sonicator for 5-10 minutes to facilitate complete dissolution.^[10] The solution should become completely clear.

Step 5: Final Volume Adjustment and Mixing

- Once the solution is clear and has returned to room temperature, carefully add DMSO until the bottom of the meniscus aligns with the calibration mark on the volumetric flask.
- Cap the flask securely and invert it 15-20 times to ensure a homogenous solution. Avoid vigorous shaking that could introduce bubbles.

Step 6: Aliquoting and Storage

- Immediately aliquot the stock solution into smaller, single-use volumes in sterile, amber glass or polypropylene cryovials. This minimizes freeze-thaw cycles, which can degrade the compound, and protects it from light.
- Label each vial clearly with:
 - Compound Name: Ethyl L-methionate HCl
 - Exact Concentration (e.g., 100.6 mM in DMSO)
 - Preparation Date
 - Preparer's Initials
- Store the aliquots under the appropriate conditions as detailed in Table 2.

Solvent Selection and Storage Conditions

The choice of solvent and storage temperature is critical for maintaining the integrity of the stock solution.

Solvent	Max Recommended Concentration	Storage Temperature	Stability Period	Notes & Best Practices
DMSO	100 mg/mL (467.88 mM) [10]	-20°C	1 Month [10]	Recommended for most in vitro applications. Use freshly opened, anhydrous grade. Be aware of DMSO's hygroscopic nature. Ensure final DMSO concentration in assays is low (<0.5%) to avoid solvent-induced artifacts.
		-80°C	6 Months [10]	Recommended for long-term storage. Minimizes degradation and water absorption.
Ethanol	Soluble (specific data limited) [7]	-20°C	(Not specified, test required)	Useful when DMSO is incompatible with the experimental system. May require warming to fully dissolve. Use absolute (200 proof) ethanol.

Water	Soluble (specific data limited)[7]	4°C	(Not specified, test required)	Prone to microbial growth; prepare fresh or sterile filter (0.22 µm) if not for immediate use. Less suitable for long-term storage due to potential hydrolysis.
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Conclusion

The protocols outlined in this document provide a robust framework for the preparation of reliable **Ethyl L-methionate hydrochloride** stock solutions. By integrating an understanding of the compound's chemical properties with established laboratory best practices, researchers can significantly enhance the accuracy and reproducibility of their experiments. Adherence to these guidelines, particularly regarding safety, solvent choice, and storage conditions, forms the foundation of trustworthy scientific outcomes.

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